

Application Notes and Protocols for the Synthesis of Phthalazine-Based APIs

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Compound of Interest

Compound Name: 1-Chloro-4-methoxyphthalazine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental procedures for the synthesis of key phthalazine-based Active Pharmaceutical Ingredients (APIs). The protocols are intended to be a valuable resource for researchers and professionals involved in drug discovery and development.

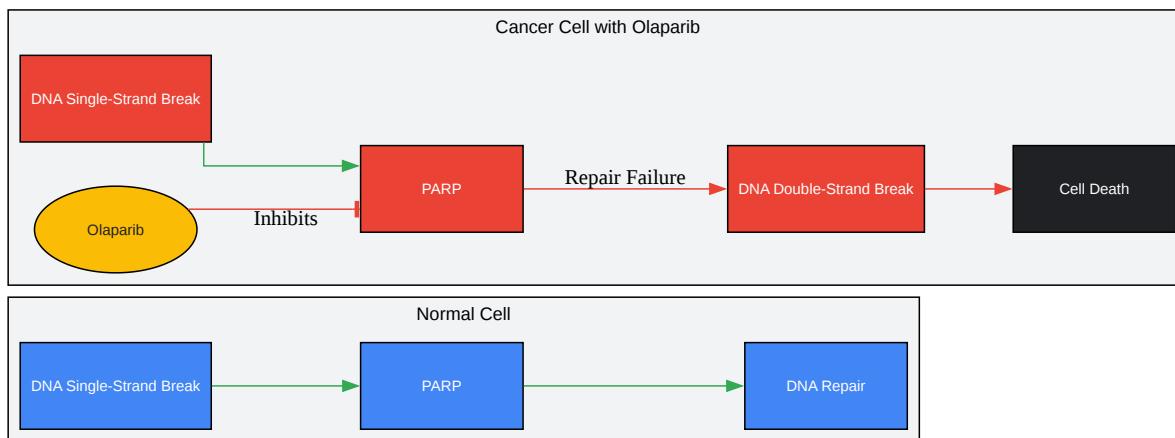
Introduction

Phthalazine derivatives are a significant class of nitrogen-containing heterocyclic compounds that have attracted considerable attention in medicinal chemistry due to their wide range of pharmacological activities.^{[1][2][3][4]} The phthalazine scaffold is a key structural motif in numerous drugs with applications as anticancer, antihypertensive, and antiallergic agents.^{[3][5][6]} This application note details the synthetic procedures for two prominent phthalazine-based APIs: Olaparib and Hydralazine, along with a general methodology for the synthesis of phthalazinone derivatives.

Synthesis of Olaparib

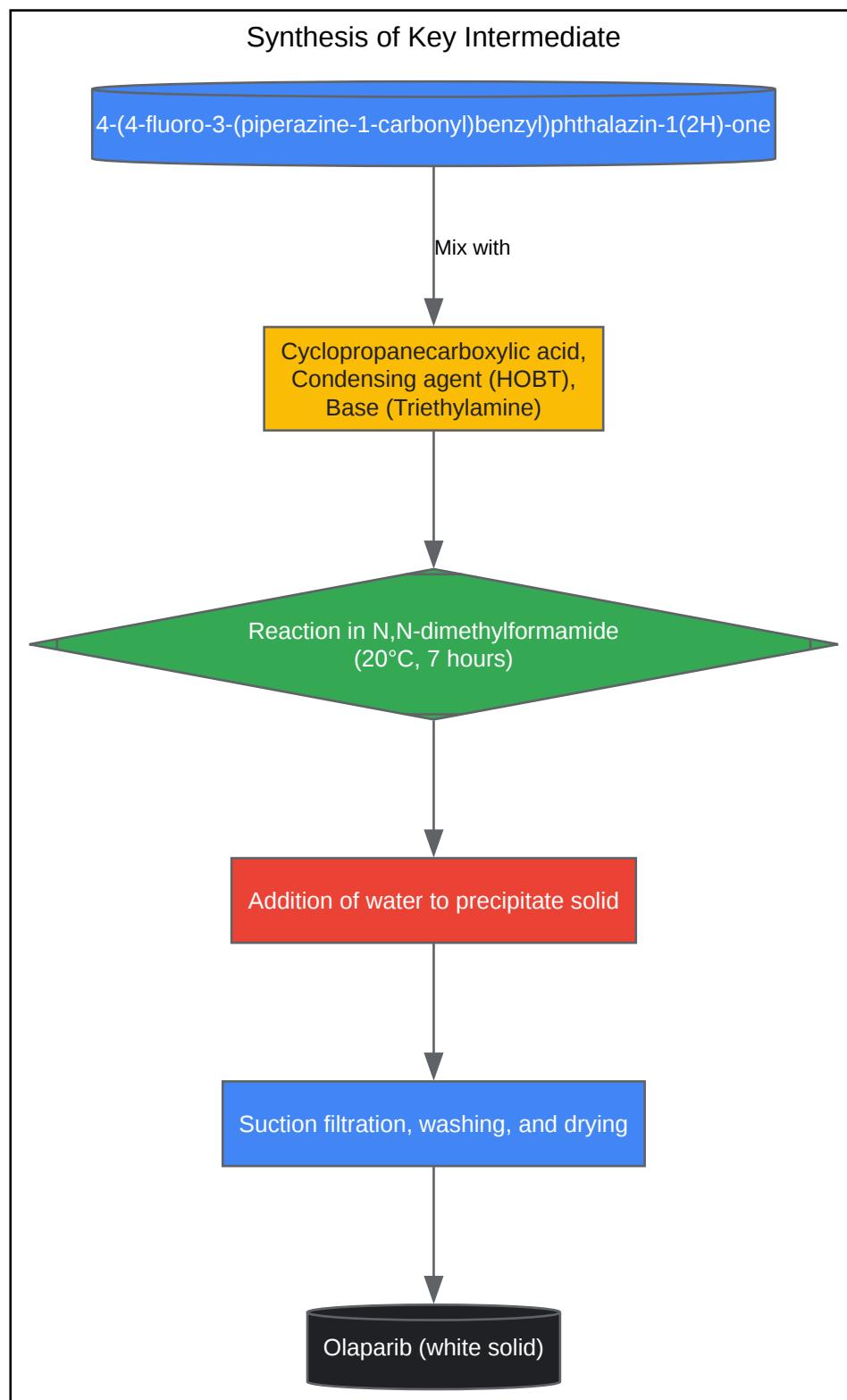
Olaparib is a poly(ADP-ribose) polymerase (PARP) inhibitor used for the treatment of certain types of cancer, particularly those with BRCA mutations.^{[7][8]}

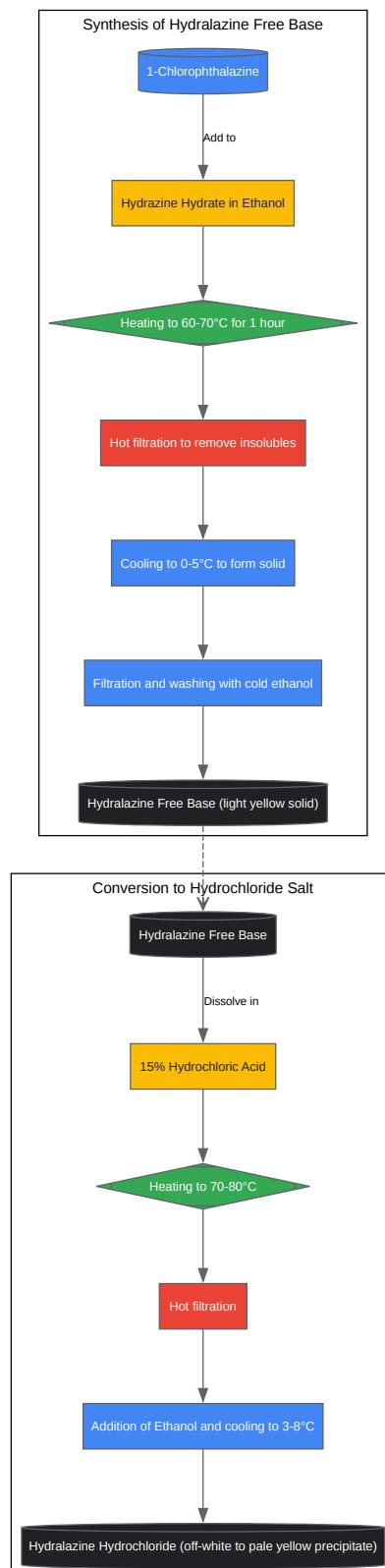
Signaling Pathway of Olaparib

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Caption: Mechanism of action of Olaparib.

Experimental Workflow for Olaparib Synthesis





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References

- 1. jocpr.com [jocpr.com]
- 2. journaljpri.com [journaljpri.com]
- 3. Synthesis and biological activity of structurally diverse phthalazine derivatives: A systematic review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. longdom.org [longdom.org]
- 5. benthamdirect.com [benthamdirect.com]
- 6. Azelastine - Wikipedia [en.wikipedia.org]
- 7. A scalable and eco-friendly total synthesis of poly(ADP-ribose) polymerase inhibitor Olaparib - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. Practical and Scalable Manufacturing Process for the Key Intermediate of Poly(ADP-Ribose) Polymerase Inhibitor Olaparib - PMC [pmc.ncbi.nlm.nih.gov]
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